

Ethyl 2-Chloropropionate: A Technical Guide for Advanced Research

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Compound of Interest

Compound Name: Ethyl 2-chloropropionate

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This technical guide provides a comprehensive overview of **ethyl 2-chloropropionate**, a key chemical intermediate, for researchers, scientists, and professionals in drug development and polymer chemistry. This document outlines its fundamental chemical and physical properties, alongside a detailed experimental protocol for its application in controlled radical polymerization.

Core Properties of Ethyl 2-Chloropropionate

Ethyl 2-chloropropionate, also known as ethyl α -chloropropionate, is a halogenated ester recognized for its role as a versatile reagent in organic synthesis.^{[1][2]} Its chemical structure and physical characteristics make it particularly suitable as an initiator in various polymerization reactions.^[2]

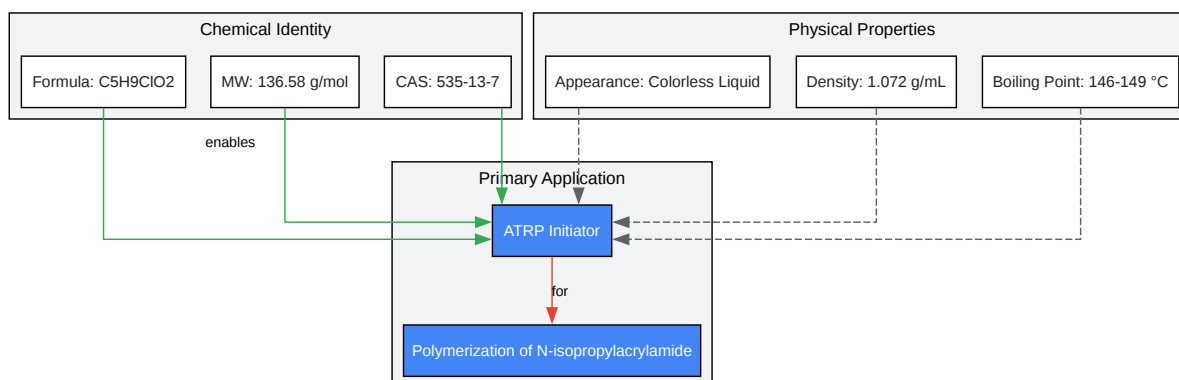
The fundamental properties of **ethyl 2-chloropropionate** are summarized in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	C5H9ClO2	[1][3][4][5][6]
Linear Formula	CH3CHClCOOC2H5	[7]
Molecular Weight	136.58 g/mol	[1][3][4][5][7]
CAS Number	535-13-7	[1][4][5][7]
Appearance	Clear, colorless liquid	[1][3][6]
Odor	Pungent	[2][3]
Density	1.072 g/mL at 25 °C	[1][5][7]
Boiling Point	146-149 °C	[1][5][7]
Flash Point	38 °C (101 °F)	[1][2]
Refractive Index	n _{20/D} 1.417	[1][2][5][7]
Solubility	Insoluble in water; miscible with alcohol.	[1][2][3][5]

Key Applications in Polymer Synthesis

A significant application of **ethyl 2-chloropropionate** is its use as an initiator in Atom Transfer Radical Polymerization (ATRP).[2] ATRP is a controlled/"living" polymerization technique that allows for the synthesis of polymers with well-defined architectures, molecular weights, and low polydispersity. **Ethyl 2-chloropropionate** is particularly effective for the polymerization of monomers like N-isopropylacrylamide (NIPAAm).[2]

The diagram below illustrates the logical relationship between the chemical identity of **ethyl 2-chloropropionate** and its primary application as an ATRP initiator, highlighting its key physical properties.



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Key attributes and application of **Ethyl 2-chloropropionate**.

Experimental Protocol: ATRP of N-isopropylacrylamide (NIPAAm)

This section provides a detailed methodology for the synthesis of poly(N-isopropylacrylamide) (PNIPAAm) using **ethyl 2-chloropropionate** as an initiator. This protocol is based on established methods for controlled radical polymerization.

Materials:

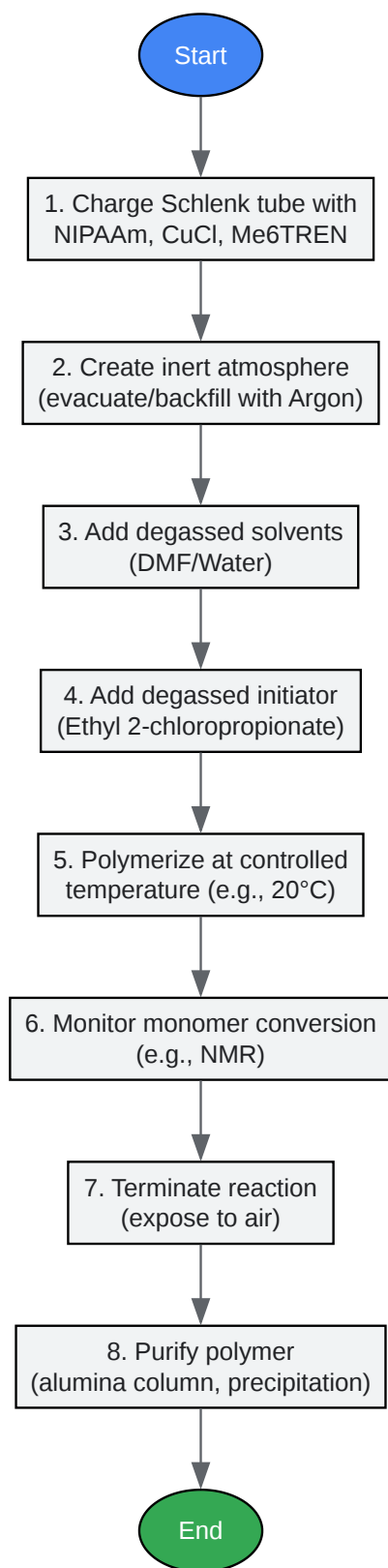
- N-isopropylacrylamide (NIPAAm) (monomer)
- **Ethyl 2-chloropropionate** (ECP) (initiator)
- Copper(I) chloride (CuCl) (catalyst)
- Tris(2-dimethylaminoethyl)amine (Me6TREN) (ligand)

- Dimethylformamide (DMF) (solvent)
- Deionized water (solvent)
- Argon gas

Procedure:

- Monomer Purification: NIPAAm should be recrystallized prior to use to remove inhibitors.
- Reaction Setup: A dry Schlenk tube equipped with a magnetic stir bar is charged with the calculated amounts of NIPAAm, CuCl, and Me6TREN.
- Inert Atmosphere: The Schlenk tube is sealed with a rubber septum, and the atmosphere is rendered inert by evacuating and backfilling with argon. This cycle should be repeated at least three times to ensure the removal of oxygen, which can terminate the polymerization.
- Solvent and Initiator Addition: A degassed solvent mixture of DMF and deionized water (typically a 1:1 volume ratio) is added to the Schlenk tube via a gas-tight syringe. The mixture is stirred until all solids are dissolved. Subsequently, the degassed **ethyl 2-chloropropionate** initiator is added via syringe to start the polymerization.
- Polymerization: The reaction is allowed to proceed at a controlled temperature (e.g., 20 °C) with constant stirring. The progress of the polymerization can be monitored by taking aliquots at different time intervals and analyzing the monomer conversion by techniques such as ¹H NMR spectroscopy or gas chromatography.
- Termination and Purification: Once the desired molecular weight or monomer conversion is achieved, the polymerization is terminated by exposing the reaction mixture to air. The copper catalyst is typically removed by passing the polymer solution through a column filled with neutral alumina. The purified polymer is then isolated, for example, by precipitation in a non-solvent like cold diethyl ether, followed by filtration and drying under vacuum.

The workflow for this experimental protocol is visualized in the diagram below.



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Workflow for ATRP of NIPAAm using **Ethyl 2-chloropropionate**.

Safety and Handling

Ethyl 2-chloropropionate is a flammable liquid and should be handled with appropriate safety precautions in a well-ventilated fume hood.[2] It is important to avoid contact with skin and eyes and to prevent inhalation of vapors.[2] Store in a cool, dry, well-ventilated area away from sources of ignition.[1] Users should consult the Safety Data Sheet (SDS) for complete safety and handling information.

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